Camaric Acid as a Lead Compound in Drug Discovery: Application Notes and Protocols

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Compound of Interest

Compound Name: *Camaric acid*

Cat. No.: *B15562909*

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These application notes provide a comprehensive overview of **Camaric acid**, with a primary focus on the extensively researched p-Coumaric acid, as a promising lead compound in drug discovery. This document details its biological activities, outlines experimental protocols for its evaluation, and presents key quantitative data to guide further research and development.

Introduction

Initially, it is crucial to distinguish between two compounds that may be referred to as "**Camaric acid**". One is a pentacyclic triterpenoid isolated from the Lantana genus, which has shown some anti-inflammatory and antimicrobial properties. However, the vast body of research relevant to lead compound discovery is centered on p-Coumaric acid (4-hydroxycinnamic acid), a phenolic compound widely distributed in the plant kingdom.[1][2] Due to its diverse and potent biological activities, including anticancer, anti-inflammatory, antioxidant, and antimicrobial effects, p-Coumaric acid has emerged as a significant lead compound for the development of novel therapeutics.[3][4][5] This document will primarily focus on p-Coumaric acid and its derivatives.

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Data Presentation: Quantitative Biological Activity

The following tables summarize the quantitative data on the biological activities of both the triterpenoid **Camaric acid** and, more extensively, p-Coumaric acid and its derivatives.

Table 1: Biological Activity of **Camaric Acid** (Triterpenoid)

Activity Type	Parameter	Value	Target/Model	Reference
Anti-inflammatory	IC_{50}	0.67 mg/ear	TPA-induced mouse ear edema	
Antimicrobial	MIC	4.88 µg/mL	Escherichia coli	
	MIC	9.76 µg/mL	Pseudomonas aeruginosa	
	MIC	19.5 µg/mL	Staphylococcus aureus	
	MIC	19.5 µg/mL	Bacillus cereus	
	MIC	19.5 µg/mL	Candida albicans	
Cytotoxicity	LC_{50}	4.1 µg/mL	Brine shrimp larvae	

Table 2: Anticancer Activity of p-Coumaric Acid and its Derivatives

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Compound	Cell Line	Assay	IC_{50}/EC_{50}	Reference
p-Coumaric acid	HCT-15 (colon cancer)	Antiproliferative	1400 µmol/L	
p-Coumaric acid	HT-29 (colon cancer)	Antiproliferative	1600 µmol/L	
p-Coumaric acid	HT-29 (colon cancer)	MTT Assay (Day 1)	150 µM	
p-Coumaric acid	HT-29 (colon cancer)	MTT Assay (Day 3)	125 µM	
p-Coumaric acid	HT-29 (colon cancer)	MTT Assay (Day 5)	100 µM	
4-O-(2″-O-Acetyl-6″-O-p-coumaroyl-D-glucopyranosyl)-p-CA	A549 (lung cancer)	Anti-proliferative	37.73 µg/mL	
4-O-(2″-O-Acetyl-6″-O-p-coumaroyl-D-glucopyranosyl)-p-CA	NCI-H1299 (lung cancer)	Anti-proliferative	50.6 µg/mL	
4-O-(2″-O-Acetyl-6″-O-p-coumaroyl-D-glucopyranosyl)-p-CA	HCC827 (lung cancer)	Anti-proliferative	62.0 µg/mL	
o-Coumaric acid	MCF-7 (breast cancer)	Chemopreventive	4.95 mM	

Table 3: Antimicrobial Activity of p-Coumaric Acid

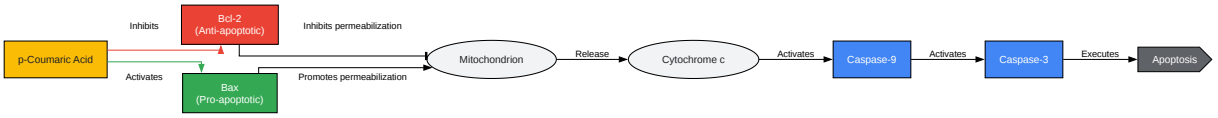
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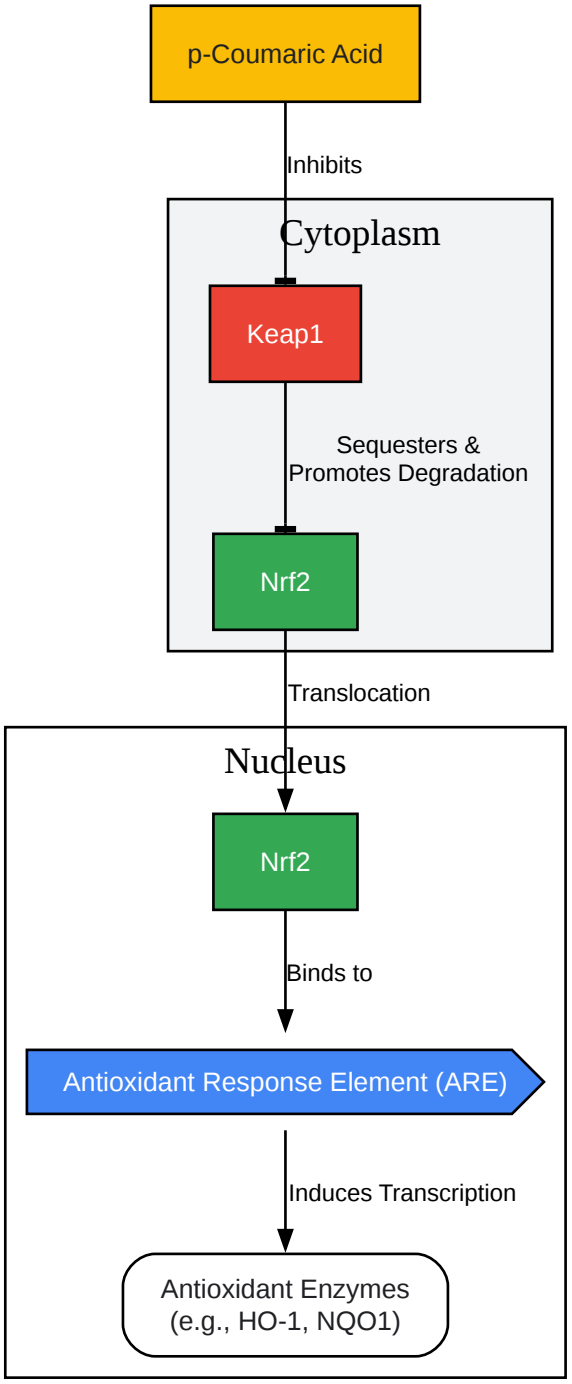
Target Organism	Type	MIC	MBC	Reference
Alicyclobacillus acidoterrestris (vegetative cells)	Gram-positive Bacteria	0.2 mg/mL	0.2 mg/mL	
Alicyclobacillus acidoterrestris (spores)	Gram-positive Bacteria	0.2 mg/mL	>1.6 mg/mL	
Escherichia coli	Gram-negative Bacteria	1 mg/mL	-	
Various bacterial pathogens	Gram-positive & Gram-negative	10 - 80 µg/mL	-	

Signaling Pathways Modulated by p-Coumaric Acid

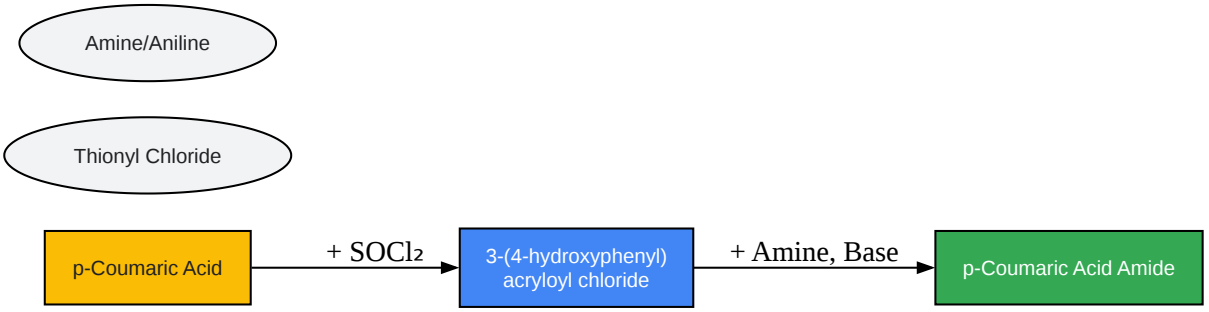
p-Coumaric acid exerts its therapeutic effects by modulating several key signaling pathways involved in cell survival, proliferation, and inflammation.

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